

Solubility of 2,4-Dinitroiodobenzene in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dinitroiodobenzene

Cat. No.: B1211448

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This technical guide provides a comprehensive overview of the solubility of **2,4-dinitroiodobenzene** in various organic solvents. Due to the limited availability of direct quantitative data for **2,4-dinitroiodobenzene**, this guide also includes solubility data for structurally similar compounds to provide valuable context and predictive insights. Furthermore, detailed experimental protocols for determining solubility are presented, along with visual workflows to aid in experimental design and execution.

Quantitative Solubility Data

Extensive literature searches did not yield specific quantitative solubility data for **2,4-dinitroiodobenzene** in common organic solvents. However, qualitative assessments indicate that it is insoluble in water. To provide a useful reference for researchers, the following tables summarize the quantitative solubility of analogous 2,4-dinitrophenyl derivatives: 2,4-dinitrochlorobenzene and 2,4-dinitrophenol. These compounds share a similar core structure and can offer an approximation of the expected solubility behavior of **2,4-dinitroiodobenzene**. The general trend for halo-substituted benzenes suggests that solubility in organic solvents may follow the order of $F > Cl > Br > I$, which should be considered when interpreting this data.

Table 1: Quantitative Solubility of 2,4-Dinitrochlorobenzene in Various Organic Solvents[1]

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	16	268
Acetone	30	532
Benzene	15	158.4
Benzene	31	359.6
Carbon Disulfide	15	4.21
Carbon Disulfide	31	28.87
Carbon Tetrachloride	15	3.85
Carbon Tetrachloride	31	77
Chloroform	15	102.76
Chloroform	32	210
Diethyl Ether	15	23.52
Diethyl Ether	30.5	128.1
Ethanol (96%)	16	4.73
Ethanol (96%)	34	15.47
Methanol	16	11.23
Methanol	32	32.36
Pyridine	15	26.32
Toluene	15	139.87
Toluene	31.5	282.56
Water	15	0.0008
Water	50	0.041
Water	100	0.159

Table 2: Quantitative Solubility of 2,4-Dinitrophenol in Various Organic Solvents at 15°C[2]

Solvent	Solubility (g/100 g of solution)
Ethyl Acetate	15.55
Acetone	35.90
Chloroform	5.39
Pyridine	20.08
Carbon Tetrachloride	0.423
Toluene	6.36

Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of a solid organic compound like **2,4-dinitroiodobenzene** are the gravimetric method and UV-Vis spectrophotometry.

Gravimetric Method

This method directly measures the mass of the solute dissolved in a known mass or volume of solvent to determine the solubility.[3][4][5]

Methodology:

- Preparation of a Saturated Solution:
 - Add an excess amount of **2,4-dinitroiodobenzene** to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial or flask).
 - Agitate the mixture at a constant temperature for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. A constant temperature water bath with a shaker is recommended.
 - Visually confirm that excess solid remains, indicating a saturated solution.
- Separation of the Saturated Solution:

- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-weighed, calibrated pipette to avoid transferring any solid particles. Filtration through a syringe filter (e.g., 0.45 μm PTFE) may be necessary for fine solids.
- Solvent Evaporation and Mass Determination:
 - Transfer the known volume of the saturated solution to a pre-weighed, dry evaporating dish.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a rotary evaporator or vacuum oven at a controlled temperature may be used.
 - Once the solvent is fully evaporated, dry the remaining solid residue in a vacuum oven at a temperature below the compound's melting point until a constant weight is achieved.
 - Weigh the evaporating dish with the dry solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the initial weight of the evaporating dish from the final weight.
 - Express the solubility as grams of solute per 100 g of solvent or moles of solute per liter of solvent.

UV-Vis Spectrophotometry Method

This method is suitable for compounds that absorb ultraviolet or visible light and relies on the Beer-Lambert law to determine the concentration of the solute in a saturated solution.

Methodology:

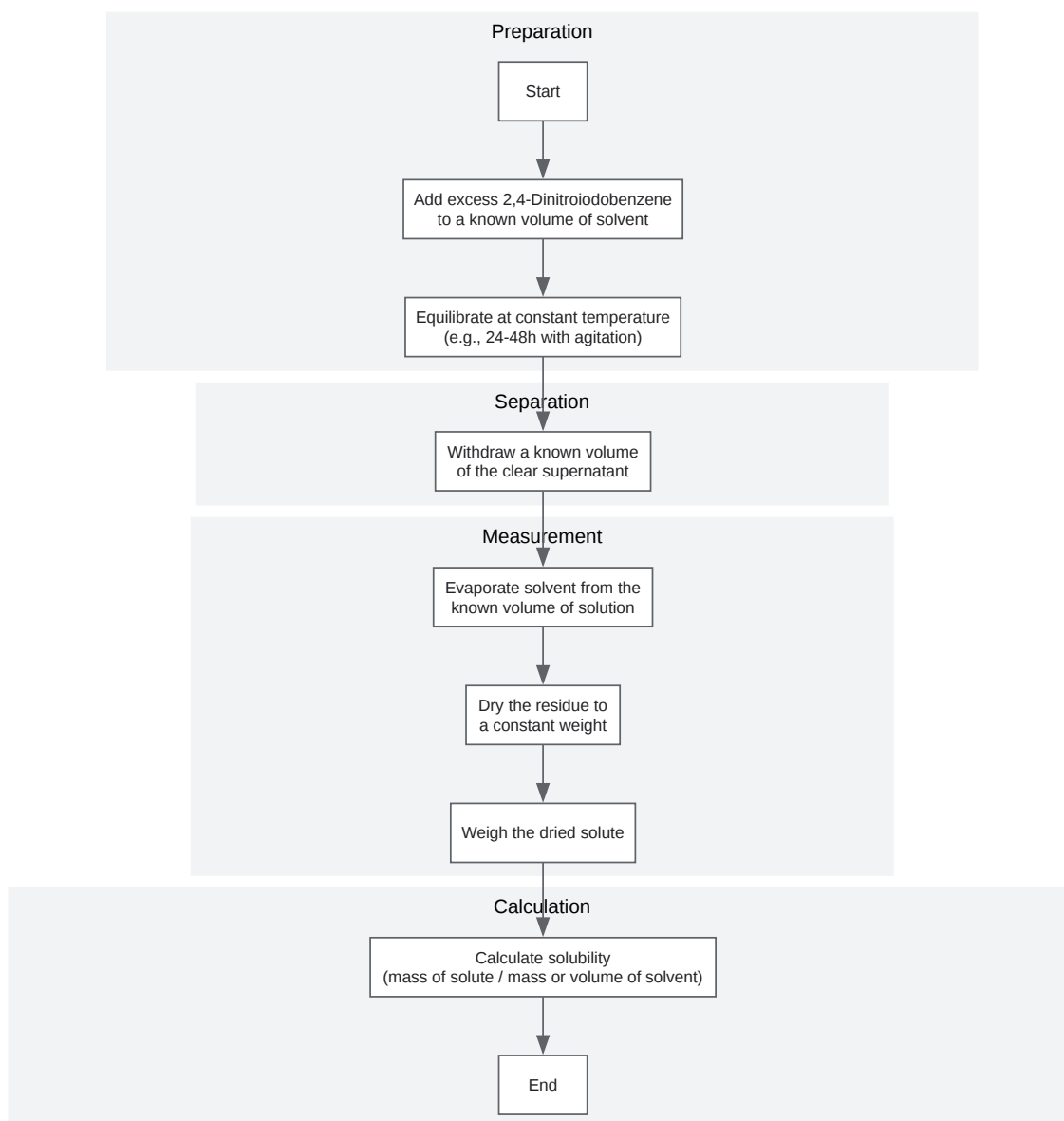
- Determination of Maximum Absorbance (λ_{max}):

- Prepare a dilute, unsaturated solution of **2,4-dinitroiodobenzene** in the chosen organic solvent.
- Scan the solution using a UV-Vis spectrophotometer over a relevant wavelength range (e.g., 200-400 nm) to identify the wavelength of maximum absorbance (λ_{max}).^[6]
- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of **2,4-dinitroiodobenzene** of known concentrations in the same solvent.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin. Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.
- Preparation and Analysis of the Saturated Solution:
 - Prepare a saturated solution of **2,4-dinitroiodobenzene** as described in the gravimetric method (Section 2.1, step 1).
 - Separate the clear supernatant as described in Section 2.1, step 2.
 - Dilute a known volume of the saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the absorbance of the diluted solution and the equation of the calibration curve to calculate the concentration of the diluted solution.
 - Account for the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of **2,4-dinitroiodobenzene** in that solvent at the experimental temperature.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

Workflow for Gravimetric Solubility Determination



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Caption: Gravimetric method for solubility determination.



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Caption: UV-Vis spectrophotometry for solubility.

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